

# 1-Naphthoyl cyanide IUPAC name and CAS number

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## Compound of Interest

Compound Name: 1-Naphthoyl cyanide

Cat. No.: B083046

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## Technical Guide: 1-Naphthoyl Cyanide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Naphthoyl cyanide**, including its chemical identifiers, properties, and a discussion of its synthesis. Due to the limited availability of detailed experimental protocols for **1-Naphthoyl cyanide** in the scientific literature, this guide also provides in-depth, experimentally validated protocols for the synthesis of its immediate and highly related precursor, 1-Naphthoyl chloride. These protocols serve as a practical reference for researchers working with related naphthalene-based compounds.

## Compound Identification and Properties

**1-Naphthoyl cyanide**, a derivative of naphthalene, is a reactive chemical intermediate. Its core structure consists of a naphthalene ring attached to a carbonyl cyanide group.

IUPAC Name: naphthalene-1-carbonyl cyanide

CAS Number: 14271-86-4

## Physicochemical Properties

A summary of the key physicochemical properties of **1-Naphthoyl cyanide** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>7</sub> NO	TCI
Molecular Weight	181.19 g/mol	TCI
Appearance	Light yellow to Yellow to Orange powder to crystal	
Melting Point	100.0 to 104.0 °C	
Purity	>98.0% (GC)	
Synonyms	1-Naphthalenecarbonyl Cyanide, 1- Naphthaleneglyoxylonitrile	

## Synthesis of 1-Naphthoyl Cyanide Precursor: 1-Naphthoyl Chloride

Detailed experimental procedures for the synthesis of **1-Naphthoyl cyanide** are not readily available in the reviewed literature. However, a common synthetic route to acyl cyanides involves the reaction of an acyl chloride with a cyanide salt. Therefore, the synthesis of the precursor, 1-Naphthoyl chloride, is a critical step. Two well-established methods for the synthesis of 1-Naphthoyl chloride from 1-Naphthoic acid are presented below.

## Comparative Analysis of Synthetic Methods for 1-Naphthoyl Chloride

The conversion of 1-Naphthoic acid to 1-Naphthoyl chloride is typically achieved using chlorinating agents such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride ((COCl)<sub>2</sub>). The choice of reagent can influence reaction conditions and byproducts.[\[1\]](#)

Parameter	Thionyl Chloride ( $\text{SOCl}_2$ )	Oxalyl Chloride ( $(\text{COCl})_2$ )
Typical Reagent	Thionyl chloride	Oxalyl chloride, often with catalytic N,N-dimethylformamide (DMF) <sup>[1]</sup>
Reaction Conditions	Typically requires heating (reflux)	Can often be performed at room temperature or below <sup>[1]</sup>
Byproducts	Sulfur dioxide ( $\text{SO}_2$ ) and hydrogen chloride (HCl) (gaseous) <sup>[1]</sup>	Carbon monoxide (CO), carbon dioxide ( $\text{CO}_2$ ), and hydrogen chloride (HCl) (gaseous) <sup>[1]</sup>
Yield	Quantitative	High, often quantitative

## Experimental Protocol: Synthesis of 1-Naphthoyl Chloride using Thionyl Chloride

This protocol details the synthesis of 1-Naphthoyl chloride from 1-Naphthoic acid using thionyl chloride.<sup>[2]</sup>

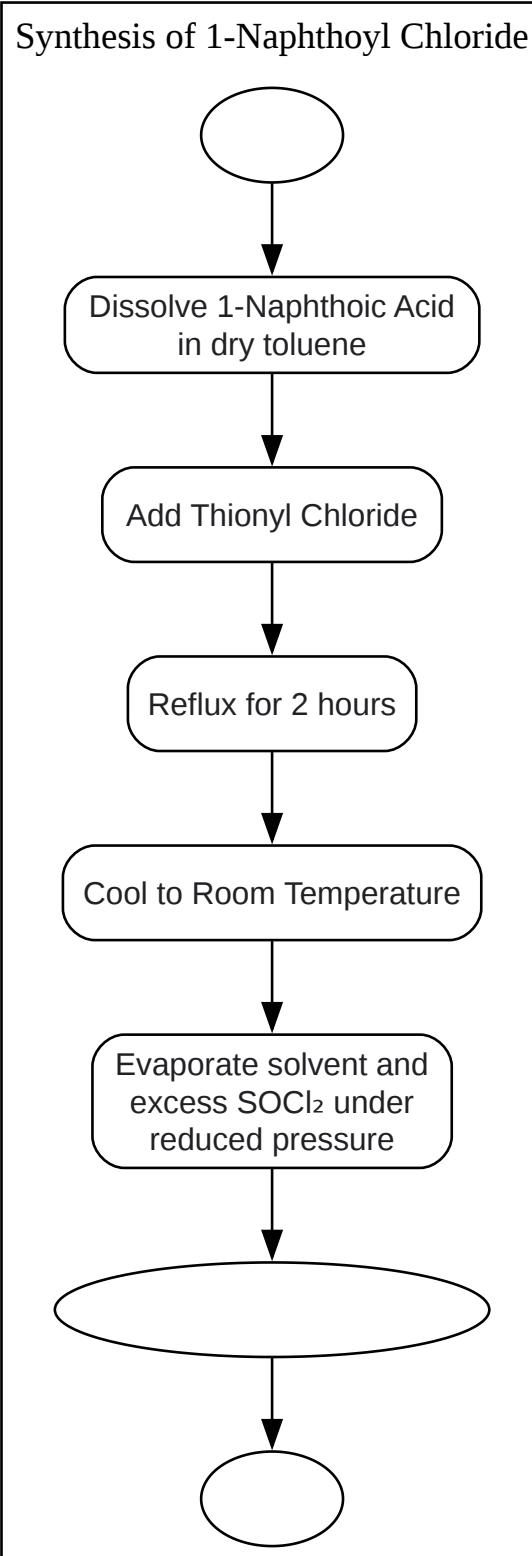
### Materials:

- 1-Naphthoic acid
- Thionyl chloride
- Dry toluene

### Procedure:

- Dissolve 1-Naphthoic acid (5.8 mmol) in dry toluene (40 mL) in a round-bottom flask equipped with a reflux condenser.<sup>[2]</sup>
- Add thionyl chloride (8.0 mmol) to the solution.<sup>[2]</sup>
- Heat the reaction mixture to reflux and maintain for 2 hours.<sup>[2]</sup>

- After cooling to room temperature, remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator.[2]
- The resulting product is 1-Naphthoyl chloride, which appears as a colorless liquid and may form colorless needles upon cooling.[2]

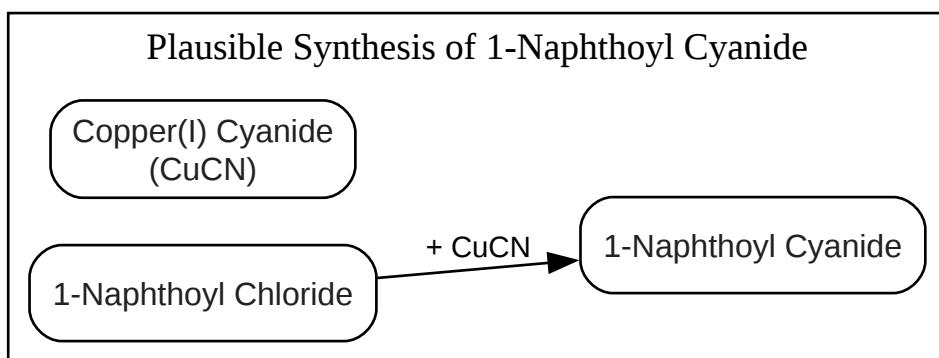


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Caption: Experimental workflow for the synthesis of 1-Naphthoyl chloride using thionyl chloride.

## Plausible Synthesis of 1-Naphthoyl Cyanide

While a specific, validated protocol for **1-Naphthoyl cyanide** was not found, a general and plausible synthetic route would involve the reaction of 1-Naphthoyl chloride with a cyanide salt, such as copper(I) cyanide. This reaction is analogous to the preparation of other acyl cyanides, for example, the synthesis of benzoyl cyanide from benzoyl chloride.[3]



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Caption: Plausible reaction scheme for the synthesis of **1-Naphthoyl cyanide**.

## Applications and Future Research

**1-Naphthoyl cyanide** serves as a key intermediate in organic synthesis, particularly for producing various pharmaceuticals and agrochemicals.[4] It is instrumental in the development of naphthalene derivatives used in dyes, pigments, and fluorescent compounds.[4] Its reactivity makes it a valuable precursor for constructing complex heterocyclic compounds and other specialized organic structures in medicinal chemistry.[4]

Further research is required to develop and publish detailed experimental protocols for the synthesis and reactions of **1-Naphthoyl cyanide**. Additionally, its biological activity and potential applications in drug development remain an area for future exploration.

## Safety Information

**1-Naphthoyl cyanide** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood. It is toxic if swallowed, in contact with skin, or if

inhaled, and causes skin and serious eye irritation. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, must be worn.

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